

# what is the chemical structure of azanum;iron(3+);sulfate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Azanium;iron(3+);sulfate

Cat. No.: B15360093

[Get Quote](#)

## Technical Guide: Ammonium Iron(III) Sulfate Dodecahydrate

Prepared for: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Examination of the Chemical Structure, Properties, and Synthesis of Ammonium Iron(III) Sulfate Dodecahydrate (**Azanium;iron(3+);sulfate**)

### Introduction

Ammonium iron(III) sulfate, systematically named **azanum;iron(3+);sulfate**, is an inorganic compound and a member of the alum family of double salts. The most common and stable form is the dodecahydrate, with the chemical formula  $\text{NH}_4\text{Fe}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ . Also known as ferric ammonium sulfate (FAS) or iron alum, this compound presents as pale violet, octahedral crystals. It is a crucial reagent in various fields, including analytical chemistry, where it serves as an iron standard, and in biochemistry as a catalyst for generating free radicals. Its applications extend to dyeing and textile printing as a mordant, wastewater treatment, and organic synthesis. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and detailed experimental protocols for its synthesis and structural characterization.

### Physicochemical and Crystallographic Properties

Ammonium iron(III) sulfate dodecahydrate is a crystalline solid that is readily soluble in water. The aqueous solution is acidic due to the hydrolysis of the hydrated ferric ion. The compound is paramagnetic and acts as a weak oxidizing agent.

## Quantitative Data Summary

The following tables summarize the key quantitative properties of ammonium iron(III) sulfate dodecahydrate.

Property	Value	Reference
Chemical Formula	$\text{NH}_4\text{Fe}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$	
Molar Mass	482.19 g/mol	
Appearance	Pale violet octahedral crystals	
Density	1.71 g/cm <sup>3</sup>	
Melting Point	39-41 °C (102-106 °F)	
Solubility in Water	1240 g/L (at 25 °C)	
pH of 0.1 M Solution	~2.5	

Crystallographic Parameter	Value	Reference
Crystal System	Cubic (as an alum)	
Space Group	Pa-3	
Unit Cell Dimension (a)	12.293 Å	
Fe-O Bond Length	~1.98 Å (typical for $[\text{Fe}(\text{H}_2\text{O})_6]^{3+}$ )	

Note: Detailed atomic coordinates and specific bond angle data from single-crystal X-ray diffraction studies are not readily available in public databases. The Fe-O bond length is a typical value for the hexaaquairon(III) ion.

## Chemical Structure

As a member of the alum family, the crystal structure of ammonium iron(III) sulfate dodecahydrate is well-defined. The structure consists of:

- A hexaaquairon(III) cation,  $[\text{Fe}(\text{H}_2\text{O})_6]^{3+}$ : The iron(III) ion is octahedrally coordinated to six water molecules.
- An ammonium cation,  $\text{NH}_4^+$ .
- Two sulfate anions,  $\text{SO}_4^{2-}$ .
- Six additional water molecules of crystallization, which, along with the other ions, are held together in the crystal lattice by an extensive network of hydrogen bonds.

The overall formula can be more descriptively written as  $\text{NH}_4\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ . The pale violet color of the crystals is characteristic of the  $[\text{Fe}(\text{H}_2\text{O})_6]^{3+}$  ion.

## Experimental Protocols

### Synthesis of Ammonium Iron(III) Sulfate Dodecahydrate

This protocol details the synthesis of ferric ammonium sulfate from ferrous ammonium sulfate (Mohr's salt) via oxidation.

Materials:

- Ferrous sulfate heptahydrate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ ) or Ferrous ammonium sulfate hexahydrate ( $(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ )
- Concentrated sulfuric acid (98%)
- Hydrogen peroxide (30% w/v)
- Ammonium sulfate ( $(\text{NH}_4)_2\text{SO}_4$ ) (if starting from ferrous sulfate)
- Distilled water
- Beakers

- Glass stirring rod
- Heating plate
- Ice bath
- Buchner funnel and filter paper

Procedure:

- **Preparation of Ferrous Sulfate Solution:** Dissolve 22.2 g of ferrous sulfate heptahydrate in 20 mL of distilled water in a 250 mL beaker. To prevent hydrolysis and the formation of iron(III) hydroxides, slowly add 4 mL of concentrated sulfuric acid while stirring.
- **Oxidation of Iron(II) to Iron(III):** Gently heat the acidic ferrous sulfate solution. Slowly, and in small portions, add 10 mL of 30% hydrogen peroxide to the warm solution. The reaction is exothermic and will be accompanied by effervescence. The solution's color will change from pale green to a reddish-brown or dark yellow, indicating the oxidation of  $\text{Fe}^{2+}$  to  $\text{Fe}^{3+}$ . Continue heating gently for about 10 minutes after the addition is complete to ensure all the peroxide has decomposed.
- **Addition of Ammonium Sulfate:** In a separate beaker, dissolve 5.3 g of ammonium sulfate in a minimal amount of hot distilled water (approximately 10-15 mL).
- **Formation of the Double Salt:** Add the hot ammonium sulfate solution to the hot ferric sulfate solution and stir to mix.
- **Crystallization:** Remove the beaker from the heat and allow it to cool slowly to room temperature. Then, place the beaker in an ice bath to facilitate the crystallization of the pale violet ferric alum crystals.
- **Isolation and Drying:** Collect the crystals by vacuum filtration using a Buchner funnel. Wash the crystals with a small amount of cold distilled water to remove any soluble impurities. Allow the crystals to air dry on a filter paper. For long-term storage, keep the crystals in a sealed container to prevent efflorescence (loss of water).
- **To cite this document:** BenchChem. [what is the chemical structure of azanium;iron(3+);sulfate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15360093#what-is-the-chemical-structure-of-azanum-iron-3-sulfate>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)